

# Furfuryl Acrylate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: Furfuryl acrylate

Cat. No.: B080507

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## Introduction

**Furfuryl acrylate** ( $C_8H_8O_3$ ) is a versatile monomer derived from furfuryl alcohol, a biomass-derived chemical.<sup>[1][2]</sup> Its unique structure, combining a furan ring with an acrylate moiety, imparts a range of desirable properties, making it a valuable building block in the synthesis of novel polymers and functional materials. This technical guide provides an in-depth analysis of the molecular structure of **furfuryl acrylate**, its physicochemical properties, relevant experimental protocols for its synthesis and analysis, and key chemical transformations.

## Molecular Structure and Identification

**Furfuryl acrylate**, systematically named furan-2-ylmethyl prop-2-enoate, consists of a furan ring attached to a methylene group, which is in turn ester-linked to an acrylic acid backbone.<sup>[1]</sup> This structure provides two primary sites of reactivity: the acrylate double bond, which is susceptible to polymerization, and the furan ring, which can participate in various reactions, including Diels-Alder cycloadditions.

Table 1: Molecular Identifiers for **Furfuryl Acrylate**

Identifier	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	furan-2-ylmethyl prop-2-enoate	<a href="#">[1]</a>
CAS Number	10525-17-4	<a href="#">[1]</a> <a href="#">[2]</a>
SMILES	<chem>C=CC(=O)OCC1=CC=CO1</chem>	<a href="#">[1]</a> <a href="#">[3]</a>
InChI Key	BHPLCUDMENJIRS- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[3]</a>

## Physicochemical Properties

The physical and chemical properties of **furfuryl acrylate** are summarized in the table below, providing key data for its handling, processing, and application in various experimental settings.

Table 2: Physicochemical Properties of **Furfuryl Acrylate**

Property	Value	Unit	Source
Molecular Weight	152.15	g/mol	[1][2]
Boiling Point	197	°C (at 760 mmHg)	[2]
Density	1.113	g/cm <sup>3</sup>	[2]
Flash Point	73	°C	[2]
Vapor Pressure	0.387	mmHg (at 25°C)	[2]
XLogP3	1.3	[1][2]	
Hydrogen Bond Donor Count	0	[2]	
Hydrogen Bond Acceptor Count	3	[2]	
Rotatable Bond Count	4	[2]	
Exact Mass	152.047344113	Da	[1][2]
Complexity	153	[2]	

## Experimental Protocols

### Synthesis of Furfuryl Acrylate via Transesterification

A common method for the synthesis of **furfuryl acrylate** is the transesterification of a methyl acrylate with furfuryl alcohol. The following protocol is adapted from a patented method.

Materials:

- Furfuryl alcohol (98 parts by weight)
- Methyl acrylate (258 parts by weight)
- p-Phenylenediamine (polymerization inhibitor) (10 parts by weight)
- Powdered aluminum tertiary-butoxide (catalyst)

#### Procedure:

- Combine furfuryl alcohol, methyl acrylate, p-phenylenediamine, and powdered aluminum tertiary-butoxide in a suitable reaction vessel.
- Heat the mixture on a water bath until a complete solution is obtained.
- Transfer the reaction vessel to an oil bath and fit it with a fractionating column and a condenser.
- Heat the solution to facilitate the alcoholysis reaction.
- As the reaction proceeds, a methanol-methyl acrylate azeotrope will distill. Continuously remove this distillate to drive the equilibrium towards the product.
- Once the methanol evolution has ceased, distill off the excess methyl acrylate.
- The remaining crude **furfuryl acrylate** can then be purified by distillation under reduced pressure.

## Analysis of Furfuryl Acrylate

### 3.2.1. High-Performance Liquid Chromatography (HPLC)

A general reverse-phase HPLC method can be employed for the analysis of **furfuryl acrylate**.

- Column: A C18 column, such as Newcrom R1, is suitable.
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water with a phosphoric acid modifier. For mass spectrometry detection, formic acid should be used in place of phosphoric acid.
- Detection: UV detection at a wavelength determined by the UV-Vis spectrum of **furfuryl acrylate**.

### 3.2.2. Gas Chromatography (GC)

Gas chromatography can be used for the analysis of **furfuryl acrylate** and other volatile furan derivatives.

- Column: A capillary column with a polar stationary phase is recommended for the direct analysis of furfuryl alcohol and related compounds.
- Injector: Direct injection into a heated inlet.
- Detector: A flame ionization detector (FID) or a mass spectrometer (MS) can be used for detection and identification.
- Temperature Program: An optimized temperature ramp will be necessary to achieve good separation from other components in a mixture.

### 3.2.3. Fourier-Transform Infrared (FTIR) Spectroscopy

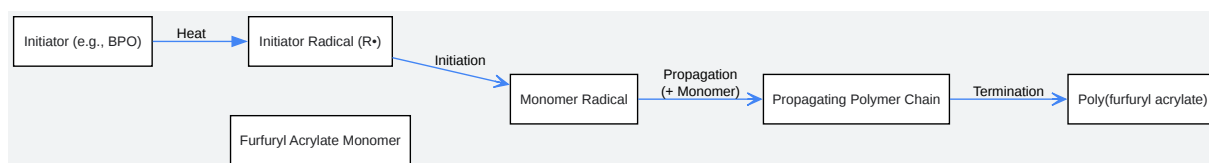
FTIR spectroscopy is a valuable tool for monitoring the polymerization of acrylates.

- Method: Attenuated Total Reflectance (ATR) or transmission mode can be used.
- Analysis: The disappearance of the characteristic C=C bond stretching vibration of the acrylate monomer (around  $1637\text{ cm}^{-1}$ ) and the appearance or change in intensity of ester bond vibrations can be monitored over time to follow the curing process.

## Chemical Reactions and Pathways

### Free Radical Polymerization

**Furfuryl acrylate** can undergo free radical polymerization to form poly(**furfuryl acrylate**). This process is typically initiated by heat or a chemical initiator.

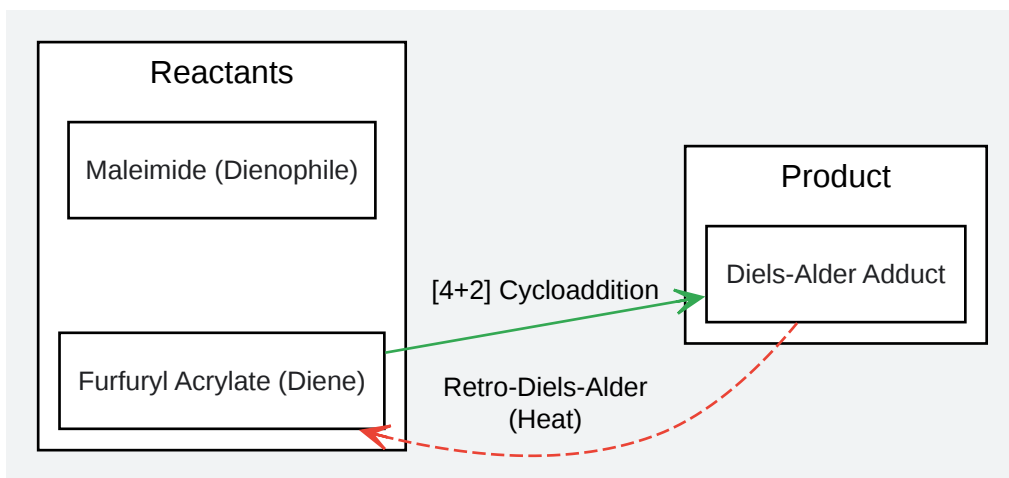


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Caption: Free radical polymerization of **furfuryl acrylate**.

## Diels-Alder Reaction

The furan ring of **furfuryl acrylate** can act as a diene in a Diels-Alder reaction with a suitable dienophile, such as a maleimide. This reaction is often thermoreversible and is utilized in the development of self-healing materials.



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Caption: Reversible Diels-Alder reaction of **furfuryl acrylate**.

## Conclusion

**Furfuryl acrylate** is a bio-derived monomer with significant potential in materials science and polymer chemistry. Its well-defined molecular structure and dual reactivity offer a platform for the creation of a wide array of functional polymers. The information and protocols provided in this guide serve as a comprehensive resource for researchers and professionals engaged in the exploration and application of this promising chemical compound.

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